

Navigating the Uncharted: A Health and Safety Guide to 6-Nitrobenzo[d]isoxazole

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Compound of Interest

Compound Name: 6-Nitrobenzo[D]isoxazole

Cat. No.: B3028926

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Preamble: A Note on Scientific Prudence

This document provides a comprehensive overview of the potential health and safety considerations for **6-Nitrobenzo[d]isoxazole**. It is crucial to understand that detailed toxicological and safety data for this specific compound are not readily available in public databases. Therefore, this guide has been constructed by extrapolating information from structurally similar compounds, namely other nitro-substituted benzisoxazoles and related heterocyclic compounds. The information herein should be treated as a precautionary guide, and a thorough risk assessment should be conducted before any handling or use of **6-Nitrobenzo[d]isoxazole**.

Section 1: Chemical and Physical Identity

6-Nitrobenzo[d]isoxazole is a nitro-substituted heterocyclic compound. Its core structure, the benzisoxazole ring, is a key moiety in various biologically active molecules. The presence of the nitro group significantly influences its chemical reactivity and potential toxicological profile.

Property	Value	Source
Molecular Formula	C ₇ H ₄ N ₂ O ₃	PubChem[1]
Molecular Weight	164.12 g/mol	PubChem[1]
CAS Number	39835-08-0	PubChem[1]
Synonyms	6-Nitro-1,2-benzisoxazole, 6-nitro-1,2-benzoxazole	PubChem[1]

Section 2: Hazard Identification and GHS Classification (Inferred)

While a specific Globally Harmonized System (GHS) classification for **6-Nitrobenzo[d]isoxazole** is not established, by examining related compounds, we can infer a potential hazard profile. For instance, analogous compounds like 3-Chloro-5-nitrobenzo[d]isoxazole and other nitroaromatic compounds often exhibit the following hazards. [2]

Potential GHS Pictograms:

Inferred Signal Word: Warning[2]

Inferred Hazard Statements:

- H302: Harmful if swallowed.[2][3]
- H315: Causes skin irritation.[3][4]
- H319: Causes serious eye irritation.[3][4]
- H335: May cause respiratory irritation.[3][4]

Inferred Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3][4]

- P264: Wash skin thoroughly after handling.[5]
- P270: Do not eat, drink or smoke when using this product.[5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[5]
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[6]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][4]

Section 3: Toxicological Profile (Inferred)

The toxicological properties of **6-Nitrobenzo[d]isoxazole** have not been fully investigated. However, the isoxazole moiety and the nitroaromatic group are both associated with potential biological activity and toxicity.[7][8][9][10][11]

- Acute Toxicity: Based on related compounds, it is prudent to assume that **6-Nitrobenzo[d]isoxazole** may be harmful if swallowed.[3]
- Skin and Eye Irritation: Similar compounds are known to cause skin and serious eye irritation.[3][4]
- Respiratory Irritation: May cause respiratory irritation upon inhalation of dust or fumes.[3][4]
- Carcinogenicity: No data is available to classify the carcinogenicity of this compound. IARC has not classified **6-Nitrobenzo[d]isoxazole**.[4]

Section 4: Safe Handling and Storage

Given the inferred hazards, stringent safety protocols should be implemented when handling **6-Nitrobenzo[d]isoxazole**.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense.

Caption: Recommended PPE for handling **6-Nitrobenzo[d]isoxazole**.

Engineering Controls

- Ventilation: Always handle **6-Nitrobenzo[d]isoxazole** in a well-ventilated area, preferably within a certified chemical fume hood.[12]
- Eye Wash and Safety Shower: Ensure that an emergency eye wash station and safety shower are readily accessible in the immediate work area.[13]

Storage

- Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.[12][13]
Keep away from heat, sparks, and open flames.[12]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[4][12]

Section 5: Emergency Procedures

A clear and practiced emergency plan is critical.

First-Aid Measures

Exposure Route	First-Aid Protocol	Source
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.	[3][4]
Skin Contact	Wash off with soap and plenty of water. Consult a physician.	[3]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.	[3]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.	[3]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[14]
- Hazardous Combustion Products: Combustion may produce carbon oxides and nitrogen oxides (NOx).[4]
- Special Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.[12]

Accidental Release Measures

The following workflow should be initiated in the event of a spill.

Caption: Step-by-step workflow for responding to a spill.

Section 6: Disposal Considerations

Dispose of **6-Nitrobenzo[d]isoxazole** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. It is recommended to use a licensed professional waste disposal service.^[4] Do not allow the product to enter drains.^[4]

Section 7: Conclusion

The responsible and safe handling of **6-Nitrobenzo[d]isoxazole** is paramount for the protection of researchers and the environment. While direct safety data is limited, a conservative approach based on the known hazards of similar chemical entities provides a framework for minimizing risk. Adherence to the principles of good laboratory practice, including the consistent use of appropriate personal protective equipment and engineering controls, is essential. As new information becomes available, this guide should be updated to reflect the most current understanding of the health and safety profile of this compound.

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